

Bromopropylate in Integrated Pest Management (IPM): Application Notes and Protocols

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Compound of Interest

Compound Name: Bromopropylate

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Introduction

Bromopropylate is a non-systemic acaricide with contact action and long residual activity.^[1] It has been utilized for the control of a wide range of mite species across various agricultural and horticultural crops. This document provides detailed application notes and protocols for the use of **bromopropylate** within an Integrated Pest Management (IPM) framework, with a focus on its efficacy, resistance management, and toxicological profile. It is important to note that **bromopropylate** has been banned in the European Union and Australia due to concerns about resistance and compatibility with IPM systems.^[2]

Mode of Action

Bromopropylate's primary mode of action is the inhibition of oxidative phosphorylation, which disrupts the formation of ATP, the main energy currency of the cell.^[3] This metabolic disruption leads to paralysis and death of the target mites. The Insecticide Resistance Action Committee (IRAC) classifies **bromopropylate** in Group UN, indicating an unknown or uncertain mode of action, highlighting the need for further research in this area.^[2]

Data Presentation

Efficacy Against Target Pests

Bromopropylate has demonstrated efficacy against various life stages of several economically important mite species.[3] Quantitative data from a study on the two-spotted spider mite (*Tetranychus urticae*) is presented below.

Target Pest	Life Stage	Efficacy Metric	Value (µg a.i./mL)	Reference
<i>Tetranychus urticae</i>	Adult Female	LC ₅₀	8.95	[1][4]
<i>Tetranychus urticae</i>	Adult Female	LC ₃₀	-	[1]

LC₅₀ (Lethal Concentration 50): The concentration of a substance that is lethal to 50% of the test population. LC₃₀ (Lethal Concentration 30): The concentration of a substance that is lethal to 30% of the test population.

Toxicological Profile: Effects on Non-Target Organisms

The use of any pesticide within an IPM program necessitates a thorough understanding of its impact on non-target organisms, particularly beneficial insects. While data is limited, some studies have assessed the toxicity of **bromopropylate** to predatory mites.

Non-Target Organism	Species	Toxicity Metric	Value	Effect	Reference
Predatory Mite	<i>Typhlodromus pyri</i>	-	-	Harmful	[5]

It is crucial to conduct further research to establish a comprehensive toxicological profile of **bromopropylate** against a wider range of beneficial insects.

Experimental Protocols

Protocol 1: Determination of Acaricide Efficacy (LC₅₀) using Leaf-Dip Bioassay

This protocol is adapted from studies on the efficacy of acaricides against *Tetranychus urticae*.
[1][4]

Objective: To determine the median lethal concentration (LC₅₀) of **bromopropylate** against a target mite species.

Materials:

- **Bromopropylate** technical grade or formulated product
- Distilled water
- Surfactant (e.g., Triton X-100)
- Leaf discs (e.g., from bean or cotton plants)
- Petri dishes lined with moist filter paper
- Fine camel-hair brush
- Mite population (e.g., *Tetranychus urticae*)
- Stereomicroscope

Procedure:

- **Preparation of Test Solutions:** Prepare a stock solution of **bromopropylate** in distilled water with a surfactant. From this stock, prepare a series of at least five serial dilutions. A control solution containing only distilled water and surfactant should also be prepared.
- **Leaf Disc Preparation:** Cut leaf discs to a uniform size (e.g., 2 cm diameter) and dip each disc into a test solution for 5-10 seconds with gentle agitation.
- **Drying:** Allow the treated leaf discs to air dry completely.
- **Mite Infestation:** Place the dried leaf discs, abaxial side up, on the moist filter paper in the Petri dishes. Using a fine camel-hair brush, transfer a known number of adult female mites (e.g., 20-30) onto each leaf disc.

- Incubation: Seal the Petri dishes and incubate them under controlled conditions (e.g., 25 ± 2 °C, $65 \pm 5\%$ relative humidity, and a 16:8 hour light:dark photoperiod).
- Mortality Assessment: After a specified period (e.g., 24, 48, or 72 hours), count the number of dead and live mites on each leaf disc under a stereomicroscope. Mites that are unable to move when prodded with a fine brush are considered dead.
- Data Analysis: Correct the mortality data for control mortality using Abbott's formula. Perform probit analysis to calculate the LC_{50} value and its 95% confidence limits.

Protocol 2: Monitoring for Bromopropylate Resistance using Vial-Leaf Dipping (VLD) Bioassay

This protocol is based on a sensitive bioassay developed for detecting acaricide resistance in *Tetranychus urticae*.^{[6][7]}

Objective: To monitor for the development of resistance to **bromopropylate** in field populations of mites.

Materials:

- **Bromopropylate** technical grade or formulated product
- Acetone
- 2-mL microcentrifuge tubes
- Leaf discs (e.g., 1 cm diameter)
- Vortex mixer
- Fine camel-hair brush
- Field-collected and susceptible laboratory mite populations

Procedure:

- **Vial Coating:** Prepare a series of concentrations of **bromopropylate** in acetone. Add a specific volume (e.g., 100 μ L) of each concentration to a 2-mL microcentrifuge tube. Vortex the tubes until the acetone has completely evaporated, leaving a uniform coating of the acaricide on the inner surface.
- **Leaf Disc Treatment:** Dip leaf discs of a uniform size into the same acaricide solutions used for vial coating. Allow the leaf discs to air dry.
- **Bioassay Assembly:** Place one treated leaf disc at the bottom of each corresponding coated vial.
- **Mite Introduction:** Transfer a known number of adult female mites (e.g., 15-20) from both the field-collected and susceptible populations into the vials.
- **Incubation:** Cap the vials and incubate under controlled conditions.
- **Mortality Assessment:** Assess mortality at regular intervals (e.g., every hour) until a clear dose-response is observed.
- **Data Analysis:** Calculate the LC_{50} values for both the field and susceptible populations. The resistance ratio (RR) can be calculated by dividing the LC_{50} of the field population by the LC_{50} of the susceptible population.

Integrated Pest Management (IPM) Programs

The integration of **bromopropylate** into an IPM program requires careful consideration of its properties and the specific agroecosystem.

IPM Program for Spider Mites in Cotton

This is a generalized framework that can be adapted for specific field conditions.

- **Monitoring:**
 - Begin scouting for mites from crop emergence to the first open boll.
 - Sample leaves from different parts of the plant and across the field to determine the percentage of infested leaves.

- Record the presence of predatory mites and other natural enemies.
- Action Thresholds:
 - Treatment is generally considered when 30-50% of leaves are infested with spider mites before the first open boll.[\[3\]](#)
- Control Tactics:
 - Cultural Control: Manage surrounding vegetation to reduce alternative hosts for mites.[\[8\]](#)
 - Biological Control: Conserve and augment populations of natural enemies such as predatory mites (*Phytoseiulus persimilis*, *Amblyseius swirskii*), lacewings, and lady beetles.[\[4\]](#)[\[9\]](#) Avoid broad-spectrum insecticides that are harmful to these beneficials.
 - Chemical Control:
 - If chemical intervention is necessary, consider a rotation of acaricides with different modes of action to manage resistance.
 - **Bromopropylate** can be used as a rotational partner. Application rates should follow label recommendations.
 - Consider the use of more selective acaricides to minimize disruption of natural enemy populations.

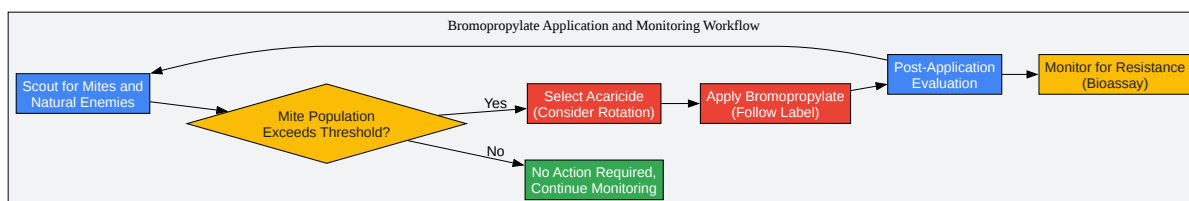
IPM Program for Mites in Grapes

This framework provides guidance for incorporating **bromopropylate** into a grape IPM program.

- Monitoring:
 - Regularly inspect vines, including leaves and fruit clusters, for the presence of mites and their damage.
 - Use a hand lens to identify the mite species and their life stages.

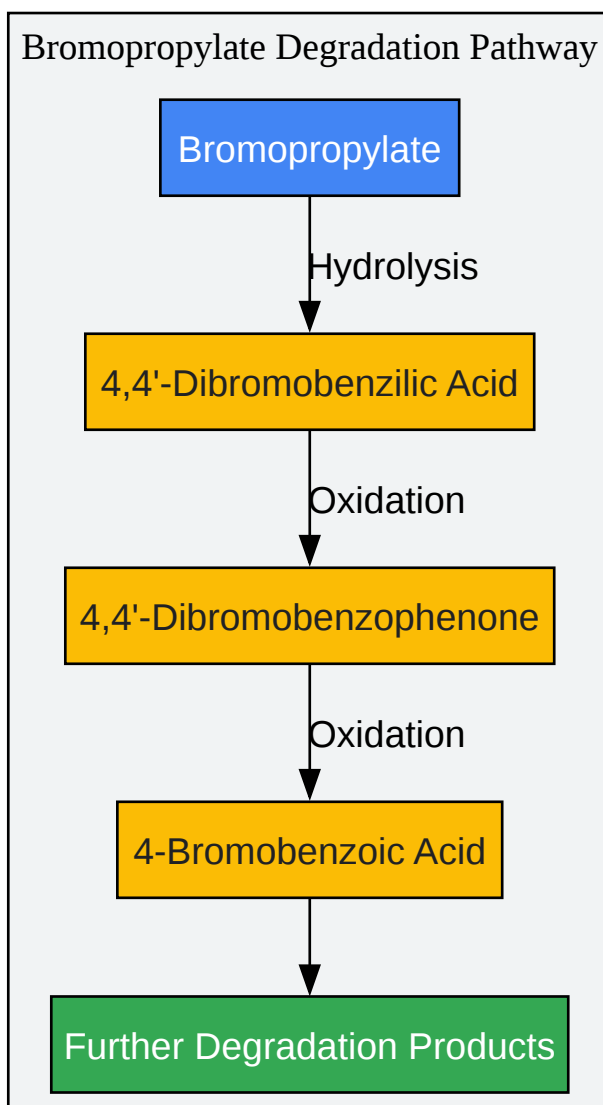
- Monitor populations of predatory mites.
- Action Thresholds:
 - Thresholds will vary depending on the grape variety, time of season, and the presence of natural enemies.
- Control Tactics:
 - Cultural Practices: Proper canopy management to improve air circulation and spray penetration can help reduce mite populations.
 - Biological Control: Encourage populations of predatory mites which can effectively control spider mites.
 - Chemical Control:
 - If mite populations exceed thresholds, apply a selective acaricide.
 - **Bromopropylate** can be used, but its use should be limited to a maximum of three applications per season to delay the development of resistance.[\[10\]](#)
 - Alternate **bromopropylate** with acaricides from different chemical groups.[\[10\]](#)
 - Follow recommended application timings based on the pest's life cycle and crop stage.

Mandatory Visualizations



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Caption: Workflow for the judicious use of **bromopropylate** in an IPM program.



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Caption: Simplified degradation pathway of **bromopropylate** in the environment.

Resistance Management

The development of resistance is a significant concern with the use of **bromopropylate**.^[2] To delay the onset of resistance, the following strategies are recommended:

- Rotation of Acaricides: Avoid the exclusive and repeated use of **bromopropylate**. Alternate its use with acaricides from different IRAC mode of action groups.^[10]

- Integrated Approach: Incorporate non-chemical control methods such as biological and cultural controls to reduce the selection pressure for resistance.[10]
- Monitoring: Regularly monitor mite populations for signs of reduced susceptibility to **bromopropylate** using bioassays as described in Protocol 2.
- Adherence to Label Rates: Always use **bromopropylate** at the recommended label rates. Using lower rates can contribute to the selection of resistant individuals.

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References

- 1. Sub - lethal Effect of cyflumetofen and bromopropylate on life table history and population parameters of Tetranychus urticae koch (Acari: Tetranychidae) | Persian Journal of Acarology [biotaxa.org]
- 2. insidecotton.com [insidecotton.com]
- 3. Webspinning Spider Mites / Cotton / Agriculture: Pest Management Guidelines / UC Statewide IPM Program (UC IPM) [ipm.ucanr.edu]
- 4. researchgate.net [researchgate.net]
- 5. Bromopropylate (Ref: GS 19851) [sitem.herts.ac.uk]
- 6. researchgate.net [researchgate.net]
- 7. A bioassay for evaluation of the resistance of Tetranychus urticae (Acari: Tetranychidae) to selected acaricides | Systematic and Applied Acarology [biotaxa.org]
- 8. lubbock.tamu.edu [lubbock.tamu.edu]
- 9. Biological control of citrus rust mite Phyllocoptruta oleivora by three bacterial species - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Predator-Unfriendly Pesticides Harm the Beneficial Mite Neoseiulus idaeus Denmark & Muma (Acari: Phytoseiidae) [mdpi.com]
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